

An In-depth Technical Guide to Pipecuronium Bromide: Chemical Structure and Properties

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Compound of Interest

Compound Name: Arduan

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Introduction

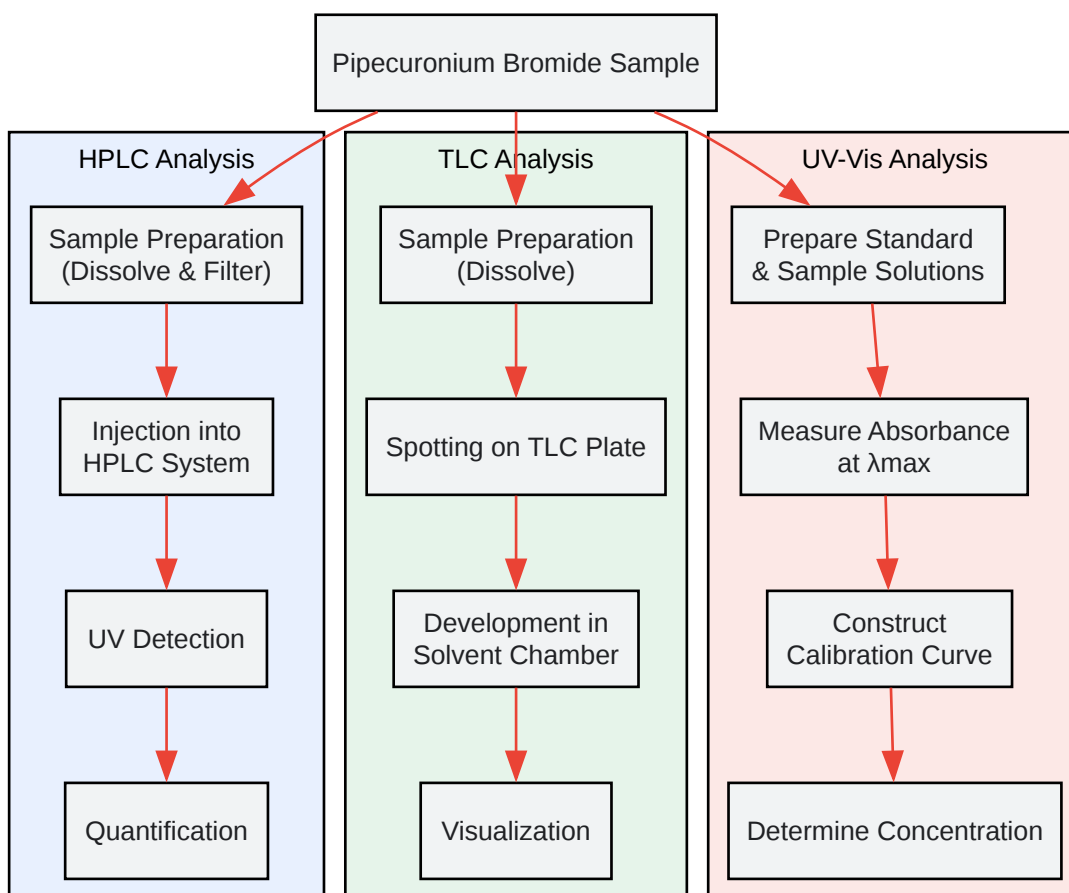
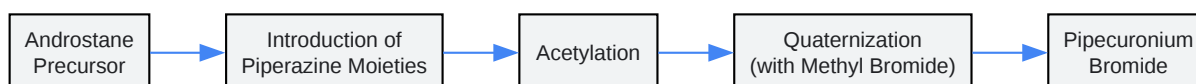
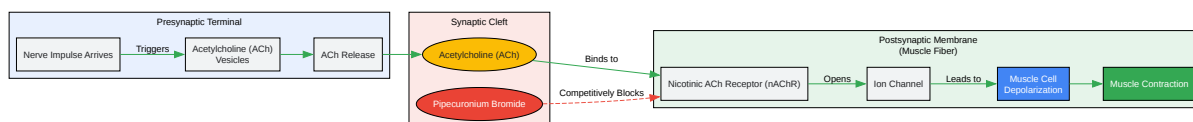
Pipecuronium bromide is a long-acting, non-depolarizing neuromuscular blocking agent of the aminosteroid class.^[1] It is utilized in clinical settings, primarily during general anesthesia, to induce skeletal muscle relaxation, facilitating endotracheal intubation and optimizing surgical conditions.^{[1][2]} Its mechanism of action involves the competitive antagonism of acetylcholine at the nicotinic receptors located at the neuromuscular junction.^{[1][2]} This technical guide provides a comprehensive overview of the chemical structure and physicochemical properties of pipecuronium bromide, along with detailed experimental protocols for its analysis and a visualization of its mechanism of action.

Chemical Structure

Pipecuronium bromide is a bisquaternary aminosteroid derivative.^[3] The chemical structure features a rigid androstane steroid nucleus with two quaternary ammonium groups, which are crucial for its neuromuscular blocking activity.

IUPAC Name: [(2S,3S,5S,8R,9S,10S,13S,14S,16S,17R)-17-acetyloxy-2,16-bis(4,4-dimethylpiperazin-4-ium-1-yl)-10,13-dimethyl-2,3,4,5,6,7,8,9,11,12,14,15,16,17-tetradecahydro-1H-cyclopenta[a]phenanthren-3-yl] acetate dibromide^[4]

Chemical Formula: $C_{35}H_{62}Br_2N_4O_4$ ^[4]



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